

Personal protective equipment for handling Ethyl glycerylmethioninate hydrochloride

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Compound of Interest

Compound Name: *Ethyl glycerylmethioninate hydrochloride*

Cat. No.: *B3018954*

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Essential Safety and Handling Guide for Ethyl Glycerylmethioninate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals: Your Go-To Resource for Laboratory Safety and Chemical Handling.

This guide provides immediate, essential safety and logistical information for handling **Ethyl glycerylmethioninate hydrochloride** (CAS No. 1397000-76-8). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and establishing a secure laboratory environment.

Physicochemical and Safety Data

While a comprehensive Safety Data Sheet (SDS) for **Ethyl glycerylmethioninate hydrochloride** is not readily available, the following table summarizes its known properties and hazard information. This data is crucial for understanding the risks and implementing appropriate safety measures.^{[1][2]}

Property	Value	Source
IUPAC Name	ethyl 2-[(aminoacetyl)amino]-4-(methylsulfanyl)butanoate;hydrochloride	[2]
CAS Number	1397000-76-8	[1]
Physical Form	Solid	[2]
Storage Temperature	2-8°C	[2]
Storage Conditions	Store under nitrogen	[2]
Signal Word	Warning	[2]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following operational plan is mandatory to ensure the safety of all personnel handling **Ethyl glycylmethioninate hydrochloride**.

Engineering Controls

- Ventilation: All handling of **Ethyl glycylmethioninate hydrochloride** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[3]
- Eye Wash and Safety Shower: Ensure that a properly functioning eye wash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is required when handling **Ethyl glycylmethioninate hydrochloride**.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when handling larger quantities or if there is a significant risk of splashing.	Protects against eye irritation (H319) and potential splashes.
Skin Protection	A lab coat must be worn at all times. Chemical-resistant gloves (nitrile or neoprene) are required. Gloves should be inspected before use and disposed of properly after handling.	Prevents skin irritation (H315) upon contact.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.	Mitigates the risk of respiratory tract irritation (H335).

Handling and Storage

- **Receiving and Storage:** Upon receipt, visually inspect the container for any damage. The compound should be stored in a tightly sealed container in a designated, cool, and dry area at 2-8°C, under a nitrogen atmosphere.^[2]
- **Weighing and Dispensing:** Perform these tasks in a chemical fume hood to control dust. Use appropriate tools to handle the solid material and avoid creating dust.
- **Solution Preparation:** When dissolving the compound, add it slowly to the solvent to avoid splashing.
- **General Hygiene:** Avoid all personal contact, including inhalation.^[4] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Accidental Release Measures

- **Small Spills:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. The area should then be cleaned with an appropriate solvent.
- **Large Spills:** Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect the material as described for small spills.
- Do not let the product enter drains.[3]

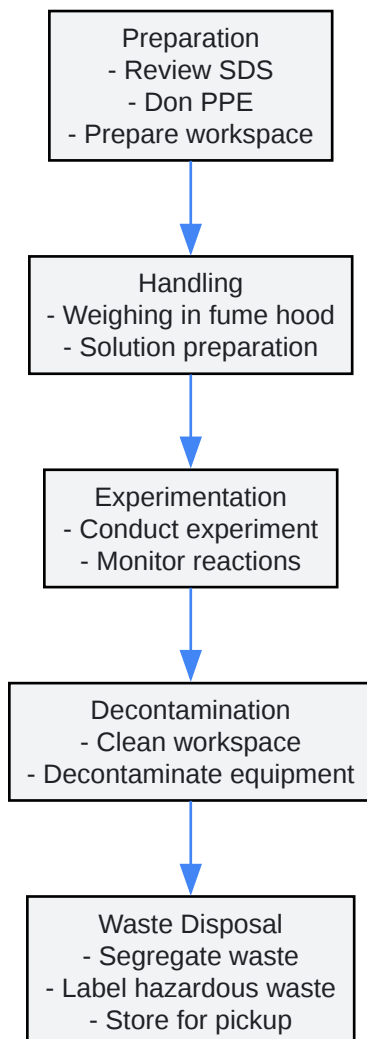
Disposal Plan

Proper disposal of **Ethyl glycylmethioninate hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** All waste containing this chemical must be treated as hazardous waste.
- **Container Disposal:** Empty containers may retain product residue and should be disposed of as hazardous waste. Do not reuse empty containers.
- **Disposal Method:** Dispose of surplus and non-recyclable solutions by contacting a licensed professional waste disposal service. All waste must be handled in accordance with local, state, and federal regulations.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Ethyl glycylmethioninate hydrochloride** in a laboratory setting.



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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl glycylmethioninate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3018954#personal-protective-equipment-for-handling-ethyl-glycylmethioninate-hydrochloride]

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